

# Personal protective equipment for handling N,N-Diethylallylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N,N-Diethylallylamine**

Cat. No.: **B1294321**

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## Essential Safety and Handling Guide for N,N-Diethylallylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **N,N-Diethylallylamine** (CAS: 5666-17-1). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Hazard Identification and Safety Data Summary

**N,N-Diethylallylamine** is a hazardous chemical requiring stringent safety measures. It is classified as a highly flammable liquid and vapor that can cause severe skin burns and serious eye damage.[\[1\]](#)

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable liquids (Category 2)		Danger	H225: Highly flammable liquid and vapour. <a href="#">[1]</a> <a href="#">[2]</a>
Skin corrosion (Sub-category 1B)	corrosive		H314: Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[2]</a>
Serious eye damage (Category 1)	corrosive		H318: Causes serious eye damage. <a href="#">[1]</a>

### Physical and Chemical Properties

Molecular Formula	C7H15N
Molecular Weight	113.20 g/mol <a href="#">[2]</a>
Appearance	Colorless to Almost colorless clear liquid <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	110 °C <a href="#">[2]</a>
Flash Point	14 °C <a href="#">[2]</a>
Specific Gravity	0.76 (20/20) <a href="#">[2]</a>

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **N,N-Diethylallylamine** to prevent exposure.[\[4\]](#)

PPE Category	Specifications	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To protect against skin burns from direct contact.
Eye and Face Protection	Tightly fitting safety goggles and a face shield.	To protect eyes and face from splashes, which can cause serious damage. <a href="#">[1]</a>
Skin and Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.	To protect against skin contact and chemical splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is essential.	To prevent inhalation of harmful vapors.

## Operational Plan: Handling and Storage

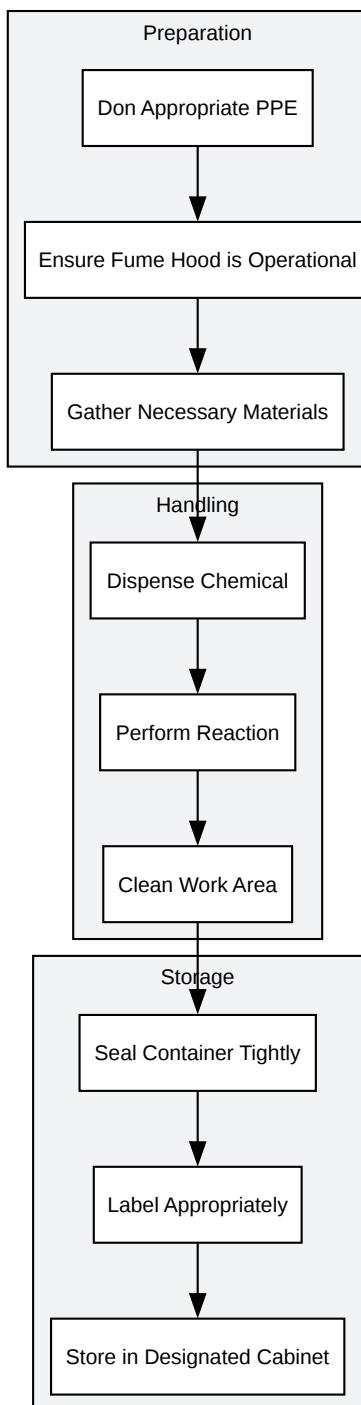
### Handling:

- Ventilation: Always handle **N,N-Diethylallylamine** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[\[1\]](#)[\[5\]](#)
- Static Discharge: Take precautionary measures against static discharge. Use explosion-proof electrical and ventilating equipment.[\[1\]](#)[\[2\]](#)
- Tools: Use only non-sparking tools.[\[2\]](#)[\[5\]](#)
- Personal Hygiene: Wash hands and face thoroughly after handling.[\[1\]](#)[\[5\]](#)

### Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[[1](#)]
- Inert Atmosphere: For long-term storage, store under an inert gas.[[1](#)]
- Segregation: Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.
- Security: Store in a locked-up area accessible only to authorized personnel.[[1](#)]

## Workflow for Handling N,N-Diethylallylamine

[Click to download full resolution via product page](#)**Caption: Workflow for Handling N,N-Diethylallylamine.**

# Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

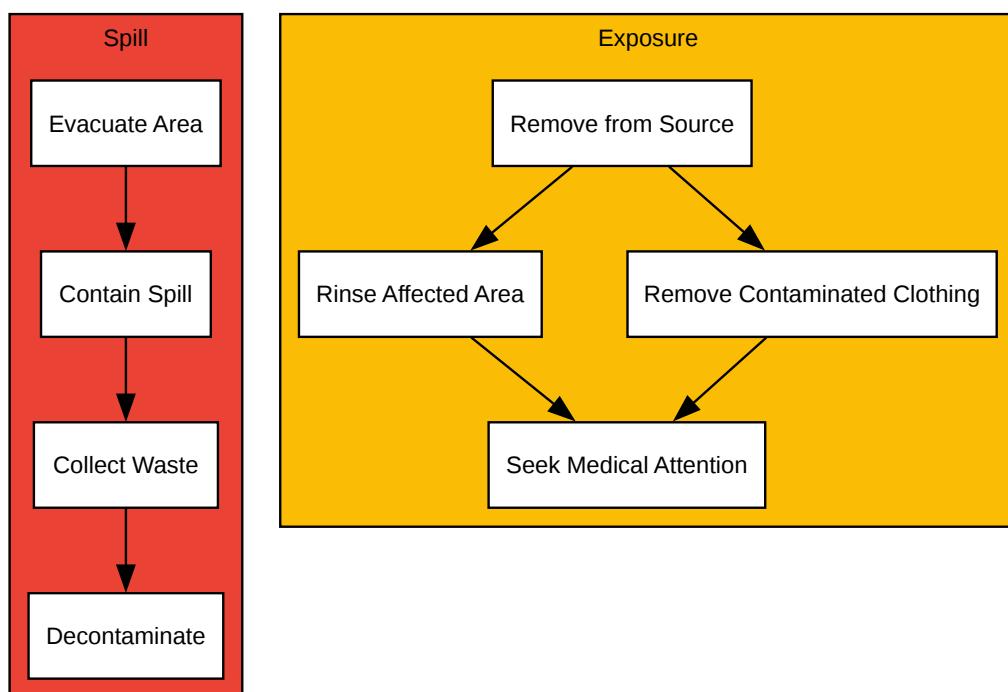
## In Case of Exposure:

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 30 minutes. Seek immediate medical attention.[1][6]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[1][2][5]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[2][5]

## In Case of a Spill:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Use a spill kit with inert absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use combustible materials like paper towels.[7][8]
- Collect: Carefully collect the absorbed material into a designated, labeled, and sealable hazardous waste container.[7][8]
- Decontaminate: Clean the spill area with a suitable decontamination solution, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.[8]

## Emergency Response for N,N-Diethylallylamine

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Caption: Emergency Response Flowchart.

## Disposal Plan

All **N,N-Diethylallylamine** waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

### Waste Collection:

- Container: Use a dedicated, clearly labeled, and chemically resistant container for liquid waste.[\[8\]](#)[\[9\]](#)

- Labeling: The container must be labeled "Hazardous Waste" with the full chemical name "**N,N-Diethylallylamine**" and the appropriate hazard pictograms.[8]
- Solid Waste: Contaminated items (e.g., gloves, absorbent materials) should be collected in a separate, labeled solid hazardous waste container.[9]

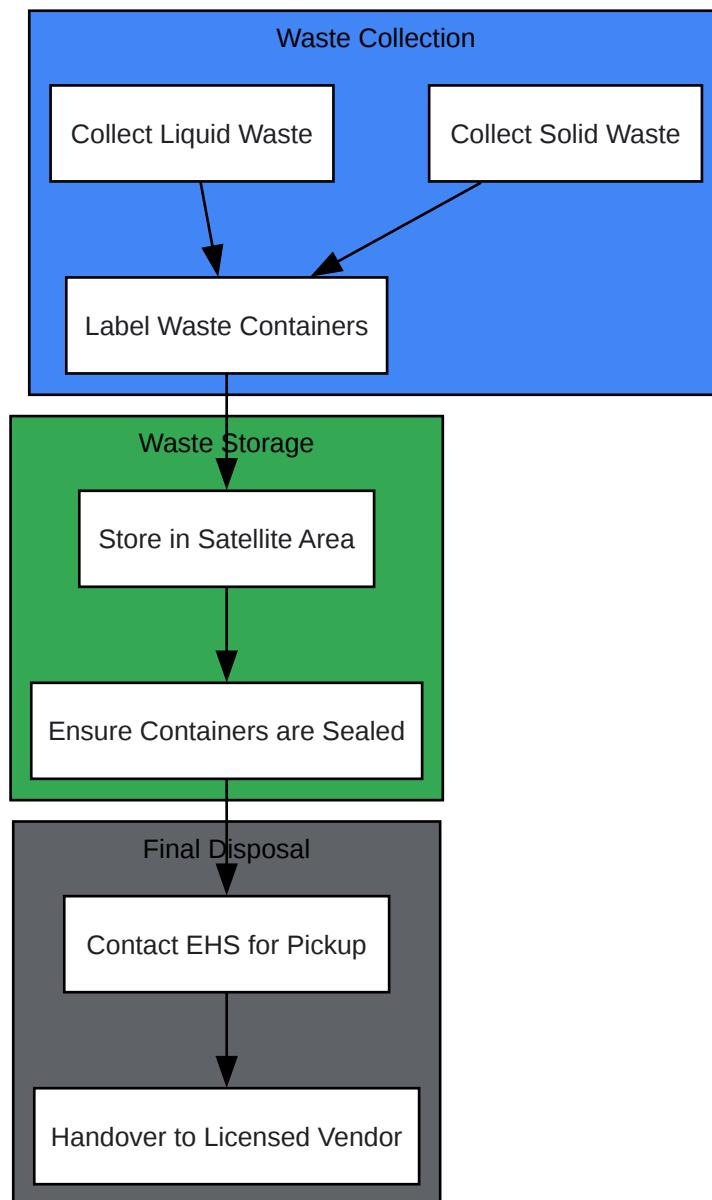
#### Disposal Procedure:

- Segregation: Do not mix **N,N-Diethylallylamine** waste with other chemical waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.[9]
- Storage: Store waste containers in a designated and secure satellite accumulation area.[9]
- Pickup: Contact your institution's EHS office or a licensed hazardous waste disposal vendor for pickup and disposal.[8]

#### Prohibited Disposal Methods:

- DO NOT pour down the drain.[8]
- DO NOT dispose of in regular trash.[8]
- DO NOT allow to evaporate in a fume hood.[8]

## Disposal Workflow for N,N-Diethylallylamine

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Caption: Waste Disposal Workflow.

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Address: 3281 E Guasti Rd  
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